Nuclear Binding Energy of Lithium-9: A Technical Guide

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Compound of Interest	
Compound Name:	*Lithium-9*
CAS No.:	*14809-39-3*
Cat. No.:	*B1232377*

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This technical guide provides a comprehensive overview of the nuclear binding energy of the exotic, neutron-rich isotope **Lithium-9** (^{9}Li). The content herein is curated for an audience with a strong scientific background, offering in-depth data, detailed experimental methodologies, and visual representations of key concepts and workflows.

Quantitative Nuclear Data for **Lithium-9** (^{9}Li)

The properties of ^{9}Li have been precisely determined through various experimental techniques, with the most recent evaluated data compiled in the Atomic Mass Evaluation 2020 (AME2020). The following table summarizes the key quantitative data for ^{9}Li.

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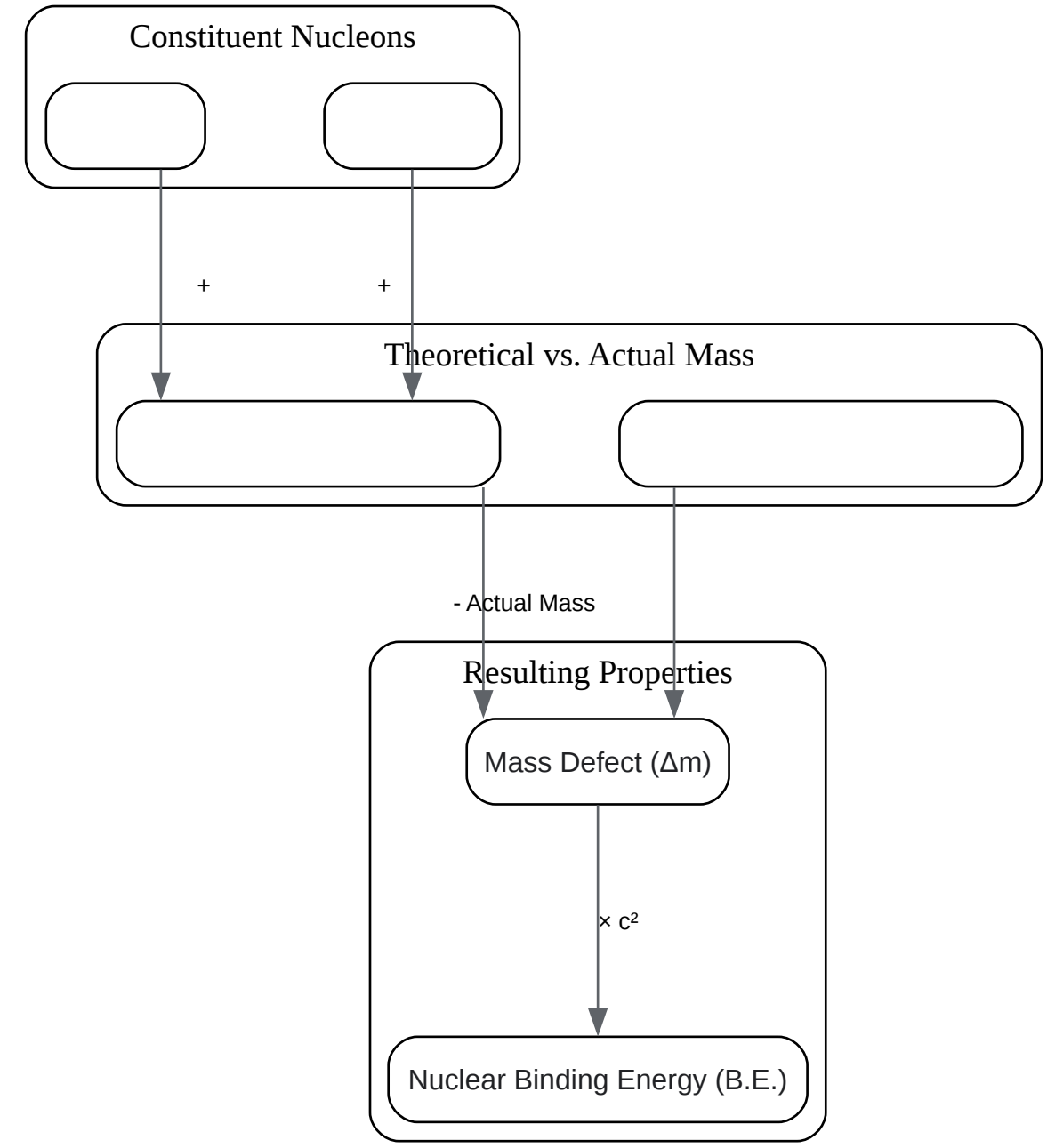
Property	Value	Unit	Source
Atomic Mass	9.0267891 ± 0.0000021	u	[1]
Mass Excess	24.9539 ± 0.0019	MeV	[1]
Nuclear Binding Energy	45.341 ± 0.002	MeV	[1]
Binding Energy per Nucleon	5.038	MeV	Calculated
Half-life	178.3 ± 0.4	ms	AME2020
Spin and Parity	$3/2^-$		AME2020

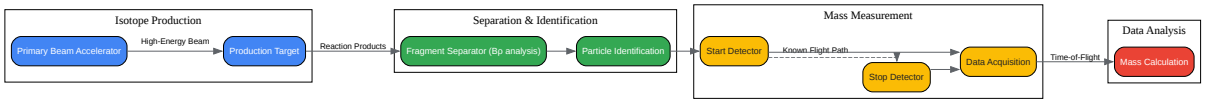
Theoretical Framework: From Mass Defect to Binding Energy

The nuclear binding energy is a manifestation of the mass-energy equivalence principle ($E=mc^2$). It represents the energy released upon the formation of a nucleus from its constituent protons and neutrons. This released energy corresponds to a decrease in the total mass, a phenomenon known as the "mass defect."

The relationship between the masses of the constituent nucleons, the actual measured nuclear mass, the resulting mass defect, and the nuclear binding energy is illustrated in the diagram below.

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References

- 1. atom.kaeri.re.kr [atom.kaeri.re.kr]

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